

1-(3,4-Difluorophenyl)cyclopropanemethanamine: Technical Profile and Synthesis Guide

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Compound of Interest

Compound Name: 1-(3,4-Difluorophenyl)cyclopropanemethanamine

Cat. No.: B15047624

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Executive Summary

1-(3,4-Difluorophenyl)cyclopropanemethanamine (CAS: 1368712-82-6 for HCl salt) is a specialized fluorinated building block used in medicinal chemistry.^[1] It represents a conformationally restricted analog of

-phenylpropylamine, featuring a geminal-disubstituted cyclopropane ring.

This guide distinguishes the compound from the more common Ticagrelor intermediate (trans-2-(3,4-difluorophenyl)cyclopropanamine) and details its synthesis, physicochemical properties, and application as a bioisostere in drug discovery.

Part 1: Chemical Identity & Structural Analysis

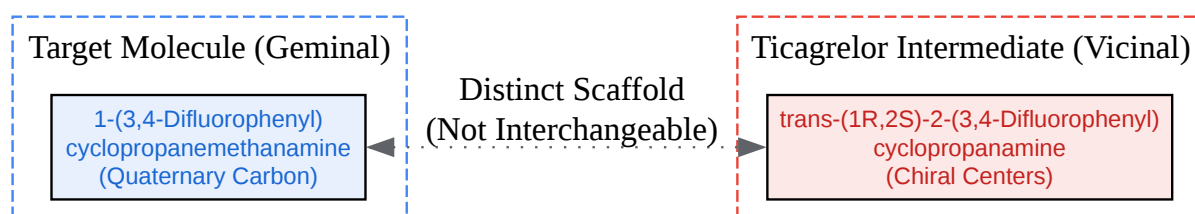
Nomenclature and Identification

Unlike the vicinal (1,2-substituted) cyclopropanes found in P2Y12 inhibitors, this molecule features a geminal (1,1-substituted) architecture. The phenyl ring and the methanamine arm are attached to the same carbon, creating a quaternary center that locks the spatial orientation of the pharmacophore.

Attribute	Detail
IUPAC Name	[1-(3,4-Difluorophenyl)cyclopropyl]methanamine
Common Name	1-(3,4-Difluorophenyl)cyclopropanemethanamine
CAS Number	1368712-82-6 (Hydrochloride); 186347-65-9 (Nitrile Precursor)
Molecular Formula	
Molecular Weight	183.20 g/mol (Free Base); 219.66 g/mol (HCl Salt)
SMILES	<chem>FC1=C(F)C=CC(=C1)C2(CN)CC2</chem>
InChI Key	IMYLOCHFFLYHPS-UHFFFAOYSA-N

Structural Comparison (Geminal vs. Vicinal)

The distinction between this target and the Ticagrelor intermediate is critical for researchers sourcing materials.



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Figure 1: Structural differentiation between the geminal target and the vicinal Ticagrelor intermediate.

Part 2: Physicochemical Properties[4][6]

The geminal cyclopropyl group acts as a "bioisosteric switch" for the gem-dimethyl group, reducing metabolic liability while maintaining lipophilicity.

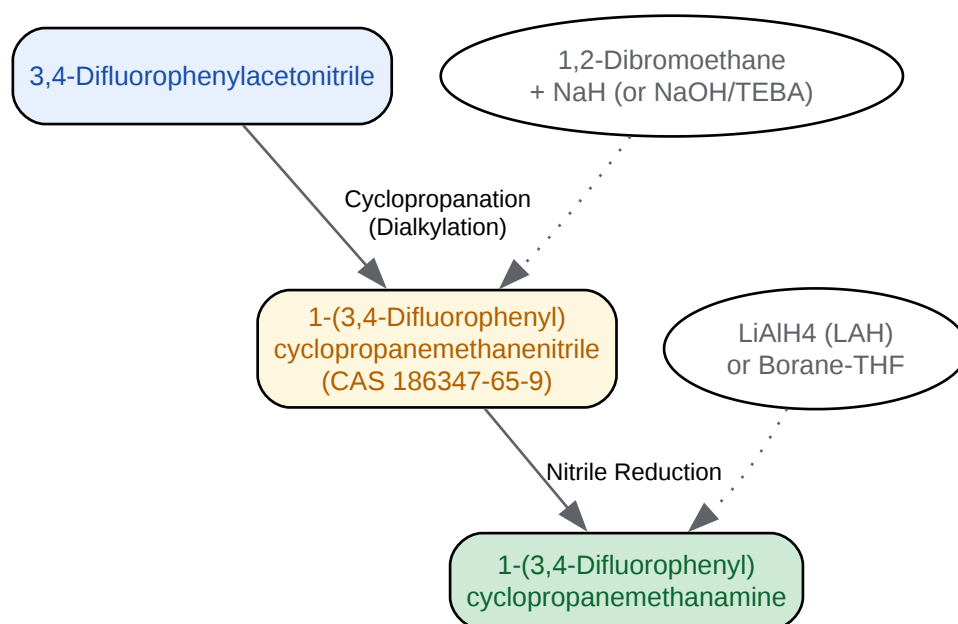
Property	Value (Predicted/Exp)	Significance
LogP	2.1 ± 0.4	Moderate lipophilicity; CNS penetrant.
pKa (Basic)	9.6 ± 0.5	Highly ionized at physiological pH (cationic).
TPSA	26.02 Å ²	Favorable for membrane permeability.
Rotatable Bonds	2	Rigid scaffold restricts conformational entropy.
H-Bond Donors	1 (Amine)	Primary amine available for salt formation.
Fluorine Effect	-Induction	Lowers pKa slightly; increases metabolic stability of the phenyl ring.

Part 3: Synthetic Methodology

The synthesis relies on the construction of the quaternary cyclopropane ring followed by the reduction of the nitrile functionality.

Retrosynthetic Pathway

The most robust route proceeds via the dialkylation of 3,4-difluorophenylacetonitrile using 1,2-dibromoethane, followed by reduction.



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Figure 2: Two-step synthetic pathway from commercially available acetonitrile derivative.

Detailed Experimental Protocol

Step 1: Cyclopropanation (Nitrile Formation)

Reaction: 3,4-Difluorophenylacetonitrile + 1,2-Dibromoethane

Cyclopropanecarbonitrile

- Setup: Flame-dry a 3-neck round-bottom flask (RBF) equipped with a reflux condenser and addition funnel. Flush with Nitrogen ().
- Solvent: Charge with anhydrous DMSO or DMF (0.5 M concentration relative to substrate).
- Base Addition: Add Sodium Hydride (NaH, 60% dispersion, 2.2 eq) portion-wise at 0°C.
Caution:
gas evolution.
- Alkylation: Add 1,2-dibromoethane (1.1 eq) dropwise. Stir at 0°C for 30 min.

- Substrate Addition: Add 3,4-difluorophenylacetonitrile (1.0 eq) dropwise.
- Reaction: Warm to Room Temperature (RT) and stir for 2-4 hours. Monitor by TLC (Hexane/EtOAc 4:1).
- Workup: Quench with saturated
 . Extract with
 . Wash organics with water and brine.[\[2\]](#) Dry over
 .
- Purification: Silica gel chromatography (0-10% EtOAc in Hexanes).

Step 2: Reduction to Amine

Reaction: Nitrile +

Primary Amine

- Setup: Dry RBF under
 .
- Reagent: Suspend
 (LAH, 1.5 eq) in anhydrous THF (0°C).
- Addition: Dissolve the nitrile intermediate in THF and add dropwise to the LAH suspension.
- Conditions: Warm to RT, then reflux for 2 hours.
- Fieser Workup (Critical for Safety):
 - Cool to 0°C.[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - For
 grams of LAH, add:

- mL Water (slowly!)
- mL 15% NaOH[3]
- mL Water[2][3]
- Stir until a white granular precipitate forms.
- Isolation: Filter through Celite. Concentrate filtrate.[2]
- Salt Formation: Dissolve oil in

, add 2M HCl in ether to precipitate the hydrochloride salt.

Part 4: Analytical Characterization

To validate the structure, ensure the following spectral signatures are present:

- ¹H NMR (DMSO-d₆):
 - 7.1-7.5 ppm (m, 3H, Aromatic protons).
 - 3.0 ppm (s, 2H,

).
 - 0.8-1.0 ppm (m, 4H, Cyclopropyl methylene protons). Note: The symmetry of the geminal cyclopropane typically yields a tight multiplet.
- ¹⁹F NMR:
 - Distinct signals around -138 to -142 ppm (depending on solvent) corresponding to the 3,4-difluoro pattern.
- Mass Spectrometry (ESI+):
 - peak at

.

Part 5: Applications & Safety

Drug Discovery Utility

- **Bioisostere:** The cyclopropane ring serves as a rigid replacement for an ethyl or isopropyl chain, often improving potency by reducing entropic penalty upon binding.
- **Metabolic Stability:** The 3,4-difluoro substitution blocks metabolic oxidation at the phenyl ring (positions 3 and 4), extending half-life.
- **Target Classes:** Monoamine transporter inhibitors (SERT/NET/DAT), Sigma receptor ligands, and NMDA receptor modulators.

Safety & Handling (SDS Summary)

- **Hazards:**
 - H302: Harmful if swallowed.
 - H314: Causes severe skin burns and eye damage (Free base).
 - H335: May cause respiratory irritation.[\[5\]](#)
- **Storage:** Store at 2-8°C under inert atmosphere (Argon). Hygroscopic as HCl salt.

References

- **Synthesis of Geminal Cyclopropanes**
 - Bertus, P., & Szymoniak, J. (2001). "New and easy route to primary cyclopropylamines from nitriles." Chemical Communications.
- **Precursor Identification (Nitrile)**
 - Amadis Chemical.[\[4\]](#)[\[6\]](#) "1-(3,4-Difluorophenyl)cyclopropanecarbonitrile Data Sheet."
- **Reduction Protocols (LAH)**
 - Organic Chemistry Portal. "Reduction of Nitriles to Amines using Lithium Aluminum Hydride."[\[2\]](#)

- Ticagrelor Intermediate Contrast
 - ChemicalBook. "(1R,2S)-2-(3,4-Difluorophenyl)cyclopropanamine (Vicinal Isomer)."
- Commercial Availability (HCl Salt)
 - CacheBy (RHAWN). "1-(3,4-Difluorophenyl)cyclopropylmethanamine Hydrochloride." [4]

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